

Measuring Stearoyl-CoA Desaturase (SCD) Inhibition with YTX-465: Application Notes and Protocols

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Compound of Interest

Compound Name: YTX-465

Cat. No.: B15073584

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Introduction

Stearoyl-CoA Desaturase (SCD) is a critical enzyme in lipid metabolism, catalyzing the rate-limiting step in the biosynthesis of monounsaturated fatty acids (MUFAs) from saturated fatty acids (SFAs). The ratio of SFAs to MUFAs is vital for cellular membrane fluidity, signal transduction, and energy storage. Dysregulation of SCD activity has been implicated in various diseases, including metabolic disorders and neurodegenerative diseases. **YTX-465** is a potent inhibitor of SCD, showing promise in preclinical research. This document provides detailed application notes and protocols for measuring the inhibition of SCD in a laboratory setting using **YTX-465**.

YTX-465: A Potent Inhibitor of SCD

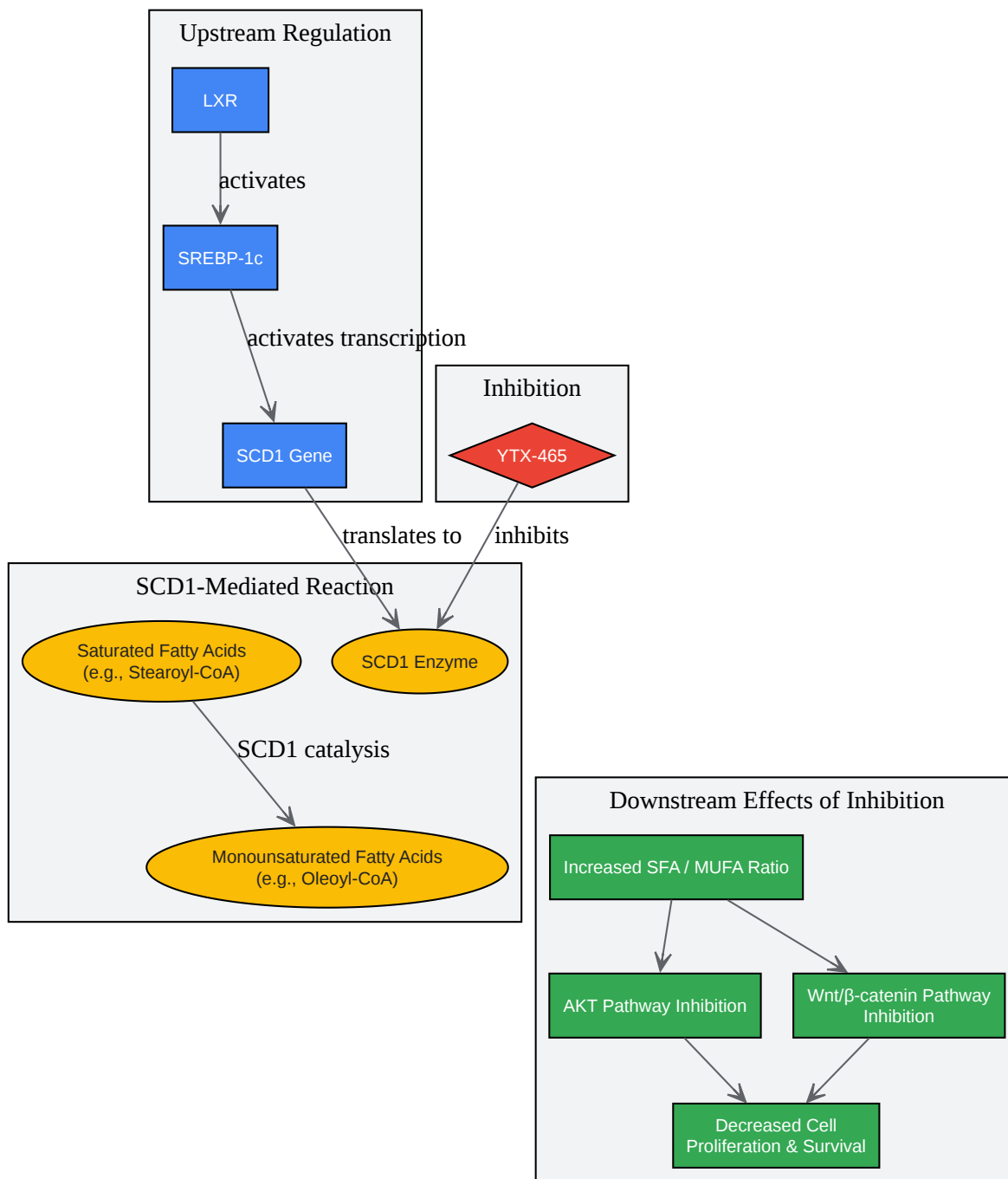
YTX-465 is a small molecule inhibitor of Stearoyl-CoA Desaturase. It has been shown to effectively inhibit both the yeast homolog, Ole1, and mammalian SCD1.^{[1][2]} Understanding its potency is crucial for designing effective experiments.

Target	IC50	Organism/System
Ole1	0.039 μ M	Yeast
SCD1	30.4 μ M	Not specified

Table 1: Inhibitory Potency of
YTX-465 against Stearoyl-CoA
Desaturase homologs.[\[1\]](#)[\[2\]](#)

Signaling Pathway of SCD1 Regulation and Downstream Effects of Inhibition

SCD1 expression is primarily regulated at the transcriptional level by sterol regulatory element-binding protein-1c (SREBP-1c) and liver X receptor (LXR). Downstream, the inhibition of SCD1 and the subsequent alteration of the SFA/MUFA ratio can impact multiple signaling pathways, including the AKT and Wnt/ β -catenin pathways, which are crucial for cell proliferation and survival.



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References

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- 2. Stearoyl-CoA Desaturase (SCD) (Inhibitors Agonists Modulators Antagonists) | TargetMol [targetmol.com]
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